

1H-Pyrrolo[3,2-b]pyridine-6-carbonitrile

molecular weight and formula

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Compound of Interest

Compound Name: 1H-Pyrrolo[3,2-b]pyridine-6-carbonitrile

Cat. No.: B032786

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A Technical Overview of 1H-Pyrrolo[3,2-b]pyridine-6-carbonitrile

For researchers, scientists, and professionals in drug development, **1H-Pyrrolo[3,2-b]pyridine-6-carbonitrile** is a heterocyclic compound of significant interest. Its distinct structure, featuring a fused pyrrole and pyridine ring system with a carbonitrile functional group, makes it a valuable scaffold in medicinal chemistry and materials science. This document provides a concise summary of its fundamental molecular properties.

Molecular Formula and Weight

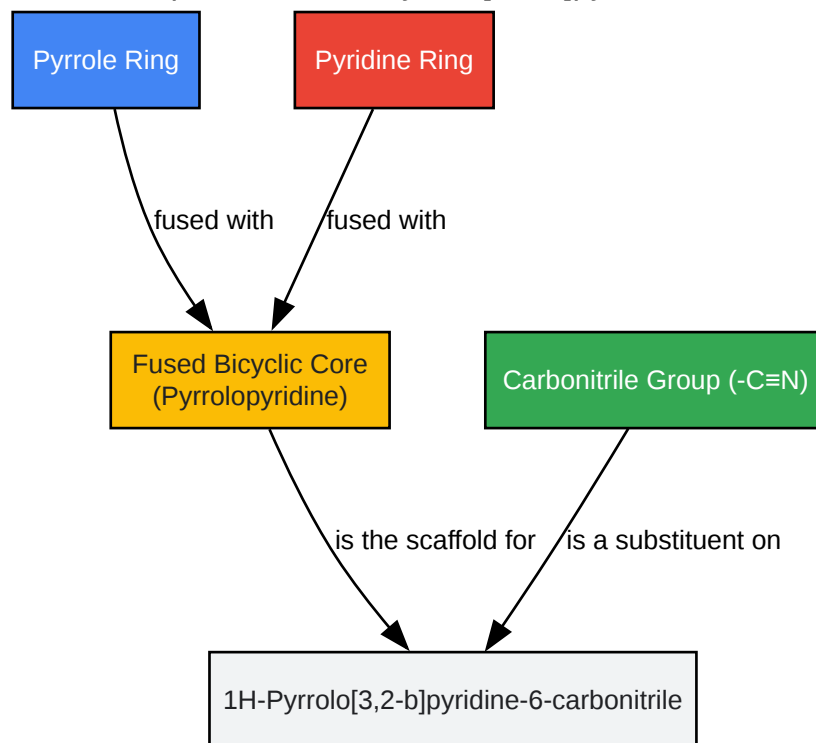
The chemical formula and molecular weight are foundational data points for any chemical compound, crucial for stoichiometric calculations, analytical characterization, and drug design.

Property	Value
Molecular Formula	C ₈ H ₅ N ₃ [1][2]
Molecular Weight	143.15 g/mol [3][4]
Exact Mass	143.04800 u [2]

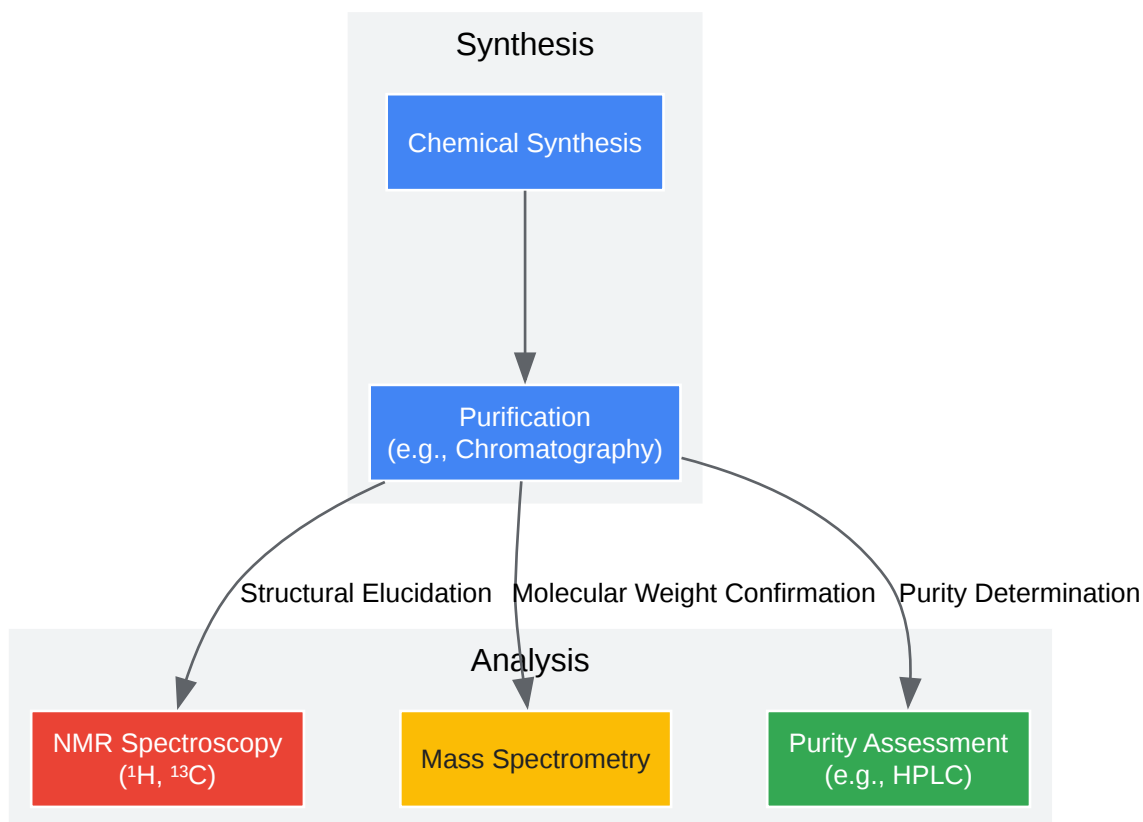
Structural Information

The arrangement of atoms and functional groups within a molecule dictates its chemical reactivity and biological activity. The diagram below illustrates the core components of the **1H-Pyrrolo[3,2-b]pyridine-6-carbonitrile** structure.

Structural Components of 1H-Pyrrolo[3,2-b]pyridine-6-carbonitrile



General Experimental Workflow for Compound Characterization



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